

Sardomozide dihydrochloride storage conditions

Author: Smolecule Technical Support Team. Date: February 2026

Compound Focus: Sardomozide dihydrochloride

CAS No.: 138794-73-7

Cat. No.: S548218

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Storage Conditions and Physical Properties

Adhering to the following storage conditions is crucial for maintaining the chemical integrity of **Sardomozide dihydrochloride**.

Property	Specification
Recommended Storage Temperature	-20°C [1] [2] [3]
Physical Form	Solid powder [2] [3]
Appearance	White to off-white [2]
Container	Keep container tightly sealed [1]
Protection from	Moisture [1] [2]

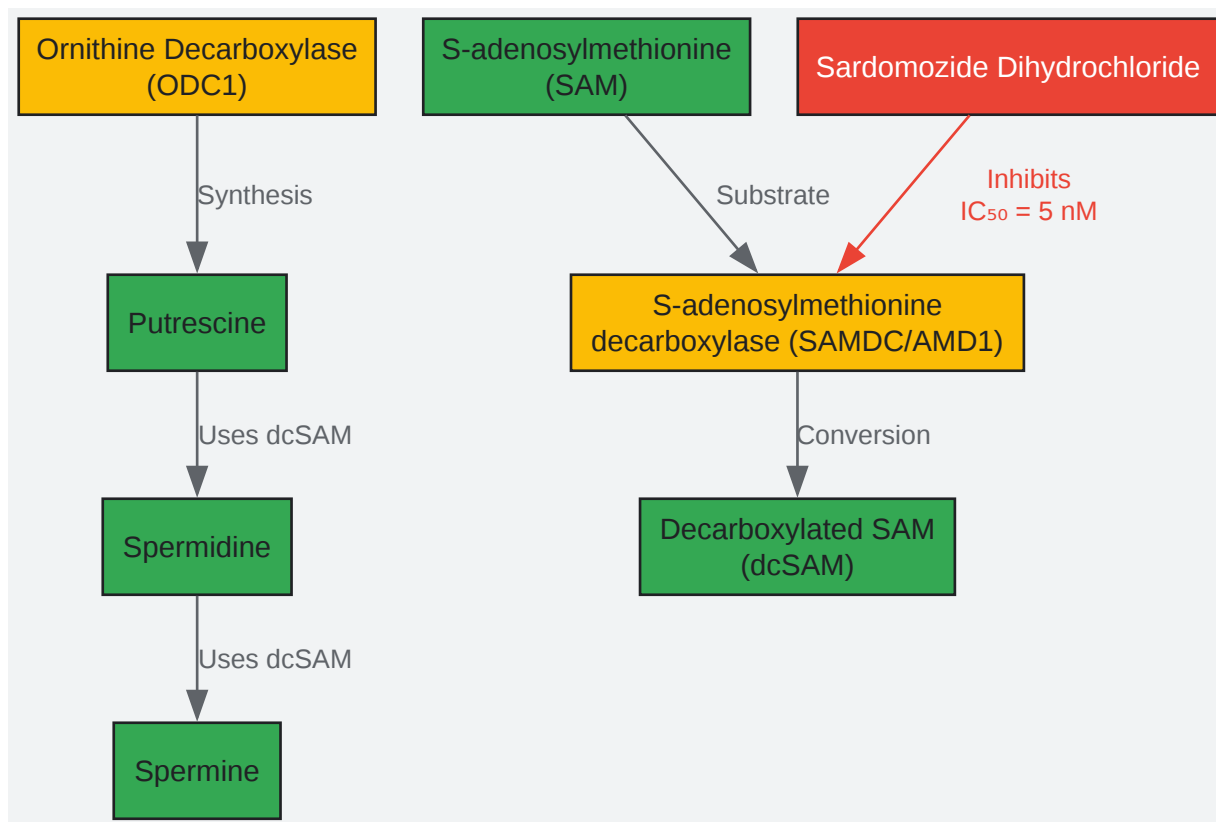
Handling and Solubility Protocols

Proper handling and reconstitution are essential for achieving reliable experimental results.

- **Preparation of Stock Solutions:** **Sardomozide dihydrochloride** is soluble in **DMSO** and **water**.
 - **In DMSO:** Can be dissolved at a concentration of **10 mg/mL (32.98 mM)**. This may require ultrasonication and warming to 60°C [2].
 - **In Water:** Can be dissolved at a concentration of **3.85 mg/mL (12.70 mM)**, also with ultrasonication and warming to 60°C [2].
- **Handling Precautions:** Although not classified as hazardous, standard laboratory safety practices should be followed.
 - **Personal Protective Equipment (PPE):** Use safety goggles, protective gloves, and impervious clothing [1].
 - **Engineering Controls:** Work in areas with appropriate exhaust ventilation and have access to safety showers and eye wash stations [1].
 - **Spill Management:** Absorb spills with a liquid-binding material (like diatomite) and decontaminate surfaces with alcohol [1].

Biological Activity and Experimental Applications

Sardomozide dihydrochloride (also known as CGP 48664A) is a potent and selective inhibitor that targets a key enzyme in polyamine biosynthesis [2] [3]. The following diagram illustrates its mechanism of action within the polyamine synthesis pathway.



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As shown in the pathway, **Sardomozide dihydrochloride** acts by potently inhibiting the enzyme **S-adenosylmethionine decarboxylase (SAMDC, also known as AMD1)** with an **IC₅₀ of 5 nM** [2] [3]. This inhibition blocks the production of **decarboxylated SAM (dcSAM)**, which is a critical aminopropyl group donor for the synthesis of the polyamines **spermidine** and **spermine** from **putrescine** [4] [3]. This disruption of polyamine homeostasis can lead to cytostasis and is the basis for its investigation in disease research [4].

Example In Vitro Experimental Protocol

The table below outlines a referenced example of how **Sardomozide dihydrochloride** has been used in a cell-based study [5].

Parameter	Specification
Cell Line	CHO (Chinese Hamster Ovary) cells

Parameter	Specification
Treatment Concentration	3 μ M
Treatment Duration	48 hours
Reported Outcome	Intracellular SAMDC activity reduced to 10% of control

When designing your own experiments, consider the following steps based on the searched literature:

- **Solution Preparation:** Prepare a fresh stock solution in DMSO or water, following the solubility and handling guidelines above.
- **Cell Treatment:** Apply the compound to cells at your desired concentration. The example above used **3 μ M for 48 hours** [5]. A separate study generated resistant sub-lines by chronically exposing CHO cells to increasing concentrations ranging from 0.1 μ M to 100 μ M over multiple passages [6].
- **Analysis:** Assess the effects, which can include measuring polyamine levels (e.g., via mass spectrometry or a new fluorescent reporter [4]), evaluating SAMDC enzyme activity, or analyzing downstream phenotypic outcomes like cell proliferation inhibition [3].

Key Considerations for Researchers

- **Stability:** The product is **stable under recommended storage conditions** but is incompatible with strong acids, strong alkalis, and strong oxidizing or reducing agents [1].
- **Documentation:** Always refer to the specific datasheet included with your purchased product for the most precise and batch-specific information [7].

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